

Application Notes: Propane-1-sulfinyl Chloride for Sulfinamide Synthesis

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Compound of Interest

Compound Name: Propane-1-sulfinyl chloride

CAS No.: 23267-68-7

Cat. No.: B1281219

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Introduction

Sulfinamides are a valuable class of organosulfur compounds characterized by a chiral sulfur atom bonded to a nitrogen atom. This functional group is a cornerstone in modern synthetic chemistry, finding extensive application as a chiral auxiliary, particularly in the asymmetric synthesis of amines.[1][2] Furthermore, the sulfinamide moiety is present in numerous biologically active molecules and serves as a versatile intermediate for the synthesis of other important sulfur-containing functional groups.[2] The classical and direct method for constructing the S-N bond in sulfinamides is the reaction of a primary or secondary amine with a sulfinyl chloride (R-S(O)-Cl).[3][4]

This document provides a detailed guide for researchers, scientists, and drug development professionals on the use of **propane-1-sulfinyl chloride** as a reagent for the synthesis of N-substituted propanesulfinamides. We will cover the reagent's profile, the fundamental reaction mechanism, detailed experimental protocols, and critical safety considerations.

Reagent Profile: Propane-1-sulfinyl Chloride

Propane-1-sulfinyl chloride is a reactive organosulfur compound that serves as an electrophilic source of the propanesulfinyl group. Like other alkanesulfinyl chlorides, it is a moisture-sensitive and thermolabile liquid that should be handled with care.[4] Due to their reactivity, it is common practice to use sulfinyl chlorides immediately after preparation without extensive purification.[4]

Table 1: Physicochemical Properties of **Propane-1-sulfinyl Chloride**

Property	Value	Source
Molecular Formula	C ₃ H ₇ ClOS	[5]
Molecular Weight	126.61 g/mol	[5]
IUPAC Name	propane-1-sulfinyl chloride	[5]
CAS Number	23267-68-7	[5]
Appearance	Assumed to be a liquid	Inferred
Key Hazards	Moisture sensitive, likely corrosive	[6][7]

Mechanism of Sulfinamide Formation

The formation of a sulfinamide from **propane-1-sulfinyl chloride** and an amine is a classic nucleophilic acyl substitution-type reaction. The lone pair of electrons on the nitrogen atom of the amine acts as a nucleophile, attacking the electrophilic sulfur atom of the sulfinyl chloride. This attack forms a transient tetrahedral intermediate. Subsequently, the chloride ion, being a good leaving group, is eliminated, and a proton is lost from the nitrogen atom (typically facilitated by a non-nucleophilic base) to yield the stable sulfinamide product and a hydrochloride salt.[8]

Caption: General mechanism of sulfinamide formation.

Experimental Protocols

The following protocols are generalized procedures for the synthesis of N-substituted propanesulfinamides. They should be adapted based on the specific reactivity and properties of the amine substrate. All operations should be conducted under an inert atmosphere (e.g., Nitrogen or Argon) due to the moisture sensitivity of the sulfinyl chloride.

Protocol 1: General Synthesis of N-Alkyl/Aryl-propanesulfinamide

This protocol is designed for the reaction of a primary or secondary amine with **propane-1-sulfinyl chloride**.

Materials:

- **Propane-1-sulfinyl chloride** (1.0 eq)
- Primary or secondary amine (1.0-1.1 eq)
- Anhydrous, non-nucleophilic base (e.g., triethylamine, pyridine, or DIPEA) (1.5-2.0 eq)
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), Diethyl ether)
- Standard laboratory glassware, dried in an oven
- Magnetic stirrer and inert atmosphere setup

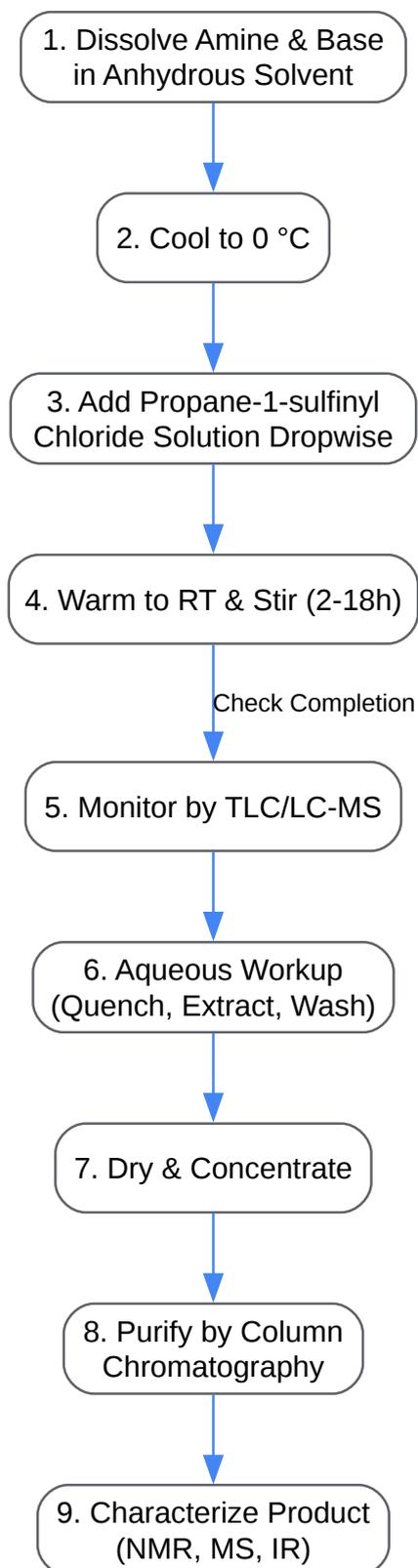
Procedure:

- **Reaction Setup:** To an oven-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, add the amine (1.0 eq) and the anhydrous solvent (to make a ~0.2 M solution).
- **Base Addition:** Add the anhydrous base (e.g., triethylamine, 2.0 eq) to the stirred solution.
- **Cooling:** Cool the reaction mixture to 0 °C using an ice-water bath. This is critical to control the exothermic reaction and minimize side products.
- **Reagent Addition:** Dissolve **propane-1-sulfinyl chloride** (1.0 eq) in a minimal amount of the anhydrous solvent. Add this solution dropwise to the cold, stirred amine solution over 15-30 minutes using a syringe or dropping funnel.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature. Let the reaction stir for 2-18 hours.
- **Monitoring (Self-Validation):** The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm

the consumption of the limiting reagent (typically the amine).

- Workup:
 - Once the reaction is complete, quench the reaction by the slow addition of a saturated aqueous solution of NH_4Cl .
 - Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., DCM or Ethyl Acetate) (3x).
 - Combine the organic layers and wash sequentially with 1M HCl (to remove excess amine and base), saturated NaHCO_3 solution (to remove acidic impurities), and finally with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of Ethyl Acetate in Hexanes) to yield the pure sulfonamide.
- Characterization: Confirm the identity and purity of the final product using ^1H NMR, ^{13}C NMR, IR spectroscopy, and High-Resolution Mass Spectrometry (HRMS).[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Workflow Diagram



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